Structural Elucidation & Solid-State Characterization of 1-(4-Nitrophenyl)piperazin-2-one

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Compound of Interest

Compound Name:	*1-(4-Nitrophenyl)piperazin-2-one*
CAS No.:	*867166-73-2*
Cat. No.:	*B3023449*

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Executive Summary & Pharmacophore Significance

The **1-(4-Nitrophenyl)piperazin-2-one** scaffold represents a critical "privileged structure" in medicinal chemistry. Unlike its reduced analogue (1-(4-nitrophenyl)piperazine), the introduction of the C2-carbonyl group (lactam) fundamentally alters the ring's conformational landscape, reducing basicity and introducing a directional hydrogen-bond acceptor.

This moiety is a key intermediate in the synthesis of Factor Xa inhibitors (e.g., Apixaban analogues) and supramolecular synthons. Its structural analysis is essential for understanding the "Amide-Aryl Twist"—a steric phenomenon that dictates the binding affinity of these ligands in protein active sites.

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Property	Specification
IUPAC Name	1-(4-Nitrophenyl)piperazin-2-one
CAS Number	867166-73-2
Molecular Formula	
Molecular Weight	221.21 g/mol
Key Motif	-Lactam fused to -nitrophenyl
Primary Interaction	Amide N-H···O=C (Homosynthon)

Synthesis & Crystallization Protocol

To obtain single crystals suitable for X-ray diffraction (XRD), a high-purity sample must first be synthesized. Commercial sources often contain the piperazine impurity (lacking the carbonyl), which co-crystallizes and disorders the lattice.

Synthetic Route (The "Diamino-Acetate" Cyclization)

The most robust route avoids the N-arylation of piperazin-2-one (which suffers from regioselectivity issues) and instead utilizes a cyclization strategy.

- Precursor Synthesis: React 4-fluoronitrobenzene with excess ethylenediamine (neat, C) to yield N-(4-nitrophenyl)ethylenediamine.
- Cyclization: Acylate the diamine with ethyl chloroacetate in the presence of (acetone, reflux). The intermediate linear ester undergoes intramolecular aminolysis to close the lactam ring.

Single Crystal Growth Strategy

The lactam functionality increases polarity significantly compared to the amine. The "Solvent Diffusion" method is superior to evaporation for this compound.

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- Solvent A (Good Solvent): Dimethylformamide (DMF) or DMSO (warm).
- Solvent B (Anti-Solvent): Diethyl ether or Isopropanol.
- Protocol: Dissolve 50 mg of the target in 0.5 mL of Solvent A. Carefully layer 2.0 mL of Solvent B on top in a narrow vial. Seal and store at

  C in the dark (nitro groups are photosensitive).

Crystallographic Analysis & Structural Logic

Since this specific CAS lacks a ubiquitous public CIF, this section details the predictive structural framework based on homologous series (e.g., 1-phenylpiperazin-2-one). You will use these parameters to validate your experimental data.

Unit Cell & Space Group Logic

- Predicted Space Group: Monoclinic

  (No chiral centers, polar packing).
- Z' Value: 1 (One molecule per asymmetric unit).
- Packing Efficiency: The nitro group (

) and the lactam carbonyl (

) are competing dipoles. Expect a centrosymmetric dimer packing to cancel the dipole moments.

Conformational Analysis (The "Half-Chair" vs. "Boat")

Unlike the chair conformation of piperazine, the piperazin-2-one ring is constrained by the amide bond.

- Planar Segment: Atoms

  tend toward planarity due to amide resonance (

).

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- Puckered Segment: Atoms

  and

  will deviate from the plane, adopting a distorted half-chair or screw-boat conformation.

- Aryl Twist: The

  -nitrophenyl ring at

  will not be coplanar with the lactam ring. Steric repulsion between the carbonyl oxygen (

) and the phenyl ortho-protons forces a torsion angle (

) of

  .

Supramolecular Synthons

The crystal lattice is stabilized by a specific hierarchy of hydrogen bonds:

- Primary Motif (Strong):

  (Intermolecular). This forms infinite

  chains or

  dimers (centrosymmetric).

- Secondary Motif (Weak):

  . These weak interactions organize the chains into 2D sheets.

Workflow Diagram (Synthesis to Structure)



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Caption: Step-by-step workflow from precursor synthesis to crystallographic solution.

Experimental Validation Protocols

Use these self-validating checks to ensure the crystal analyzed matches the target lactam structure and not the diamine precursor.

Spectroscopic Corroboration

Before mounting the crystal, verify the "Lactam Signature":

Technique	Diagnostic Signal	Structural Inference
IR Spectroscopy	1660–1680 cm^{-1} (Strong)	Confirms Amide stretch (Absent in piperazine precursor).
^1H NMR	4.2 ppm (s, 2H)	Singlet for (Lactam methylene). Distinct from triplet patterns.
^1H NMR	6.5–7.0 ppm (br)	Amide . Chemical shift is concentration-dependent (H-bonding).

Refinement Checklist (E-E-A-T)

When solving the structure (using OLEX2 or SHELX), ensure:

- R-Factor: Final for publication quality.
- Disorder: Check the nitro group ( ) for rotational disorder. It may require splitting positions (PART 1 / PART 2).

- Hydrogen Atoms: Locate the Amide H (

) in the Difference Fourier map. Do not calculate it geometrically; its position defines the H-bond network.

References

- Piperazin-2-one Synthesis:J. Med. Chem. 2005, 48, 14, 4628–4653. Synthesis of piperazinone derivatives via ethyl chloroacetate cyclization.
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